"2-Chloro-6-(methylsulfonyl)benzo[d]thiazole" molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-6-(methylsulfonyl)benzo[d]thiazole*
CAS No.:	*3622-29-5*
Cat. No.:	*B1370720*

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Technical Monograph: 2-Chloro-6-(methylsulfonyl)benzo[d]thiazole

Molecular Architecture, Synthetic Utility, and Reactivity Profiling

Executive Summary

2-Chloro-6-(methylsulfonyl)benzo[d]thiazole (CAS: 3622-29-5) represents a high-value electrophilic scaffold in medicinal chemistry.[1] Distinguished by the presence of a strong electron-withdrawing methylsulfonyl group (

) at the C6 position, this molecule exhibits enhanced reactivity at the C2 position compared to unsubstituted benzothiazoles.[1] It serves as a critical "electrophilic hub" for the rapid generation of 2-amino, 2-thio, and 2-aryl benzothiazole libraries via Nucleophilic Aromatic Substitution (

) and palladium-catalyzed cross-coupling reactions.[1] This guide details its structural electronics, validated synthetic pathways, and application in drug discovery.[1]

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Structural Analysis & Electronic Properties[1]

The reactivity of **2-chloro-6-(methylsulfonyl)benzo[d]thiazole** is governed by the synergistic electron-withdrawing effects of the thiazole ring nitrogen and the C6-sulfone.[1]

Electronic Activation

The C2-Chlorine bond is activated for nucleophilic displacement through two primary vectors: [1]

- The Aza-Effect: The imine nitrogen (N3) of the thiazole ring exerts an inductive (

) and mesomeric (

) pull, rendering C2 electron-deficient.[1]
- The Sulfone Booster: The methylsulfonyl group at C6 is a potent electron-withdrawing group (

).[1] Although meta to the sulfur, it is para to the ring nitrogen's resonance contribution, effectively lowering the LUMO energy of the system and stabilizing the Meisenheimer complex intermediate formed during

  .

Physical Properties[1][2]

- Molecular Formula:

  [1]
- Molecular Weight: 247.72 g/mol [1]
- Appearance: Off-white to pale yellow solid[1]
- Solubility: Soluble in DMSO, DMF,

  , and THF; sparingly soluble in water.[1]
- Melting Point: Typically 180–185 °C (derivative dependent).[1]

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Synthesis of the Core Scaffold[1][3]

The industrial and laboratory synthesis of the 2-chloro core typically proceeds via the 2-amino precursor, constructed from 4-(methylsulfonyl)aniline.[1]

Validated Synthetic Route

- Hugerschhoff Cyclization: 4-(Methylsulfonyl)aniline is reacted with potassium thiocyanate (KSCN) and bromine (

) in glacial acetic acid to close the benzothiazole ring, yielding 2-amino-6-(methylsulfonyl)benzo[d]thiazole.[1]

- Sandmeyer Chlorination: The 2-amino intermediate undergoes diazotization with sodium nitrite (

) in concentrated HCl, followed by displacement with copper(I) chloride (CuCl) to install the chlorine atom.[1]

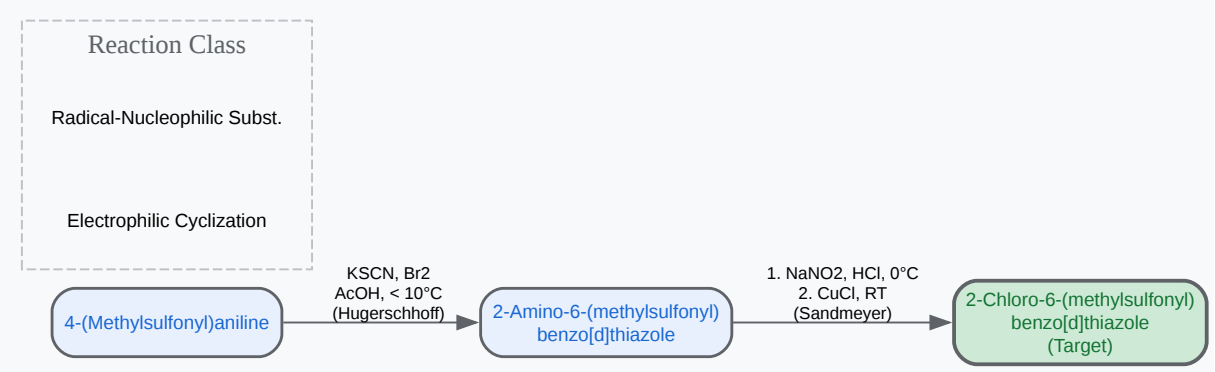

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Figure 1: Stepwise synthesis of the **2-chloro-6-(methylsulfonyl)benzo[d]thiazole** core from aniline precursors.

Reactivity Profile & Applications

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The 2-chloro derivative serves as a versatile linchpin.[1] The chlorine atom is a "hot" leaving group, allowing for mild substitution conditions.[1]

Nucleophilic Aromatic Substitution ( )

Due to the high electrophilicity at C2, reactions with primary and secondary amines often proceed in refluxing ethanol or THF/DIPEA without the need for metal catalysis.

- Amines: Yields 2-aminobenzothiazoles (bioactive cores).[1]
- Thiols: Yields thioethers (often used in agricultural fungicides).[1]
- Hydrazine: Yields 2-hydrazinyl derivatives, precursors to tricyclic systems like triazolo[3,4-b]benzothiazoles.[1]

Palladium-Catalyzed Couplings

The C2-Cl bond is robust enough for Suzuki-Miyaura and Buchwald-Hartwig couplings, enabling the installation of aryl and heteroaryl groups.[1]

- Suzuki: Reaction with arylboronic acids yields 2-aryl-6-(methylsulfonyl)benzothiazoles (fluorescent probes, amyloid imaging agents).[1]

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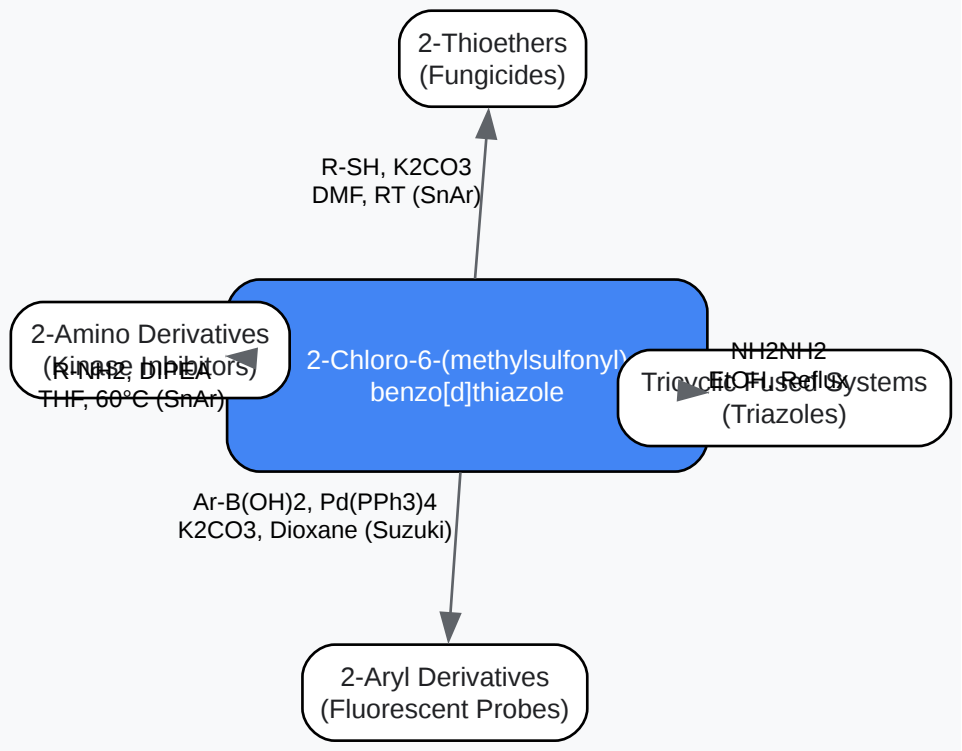

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Figure 2: Divergent synthesis map showing the transformation of the chloro-core into functionalized libraries.

Experimental Protocols

General Procedure for with Amines

Objective: Synthesis of N-substituted-6-(methylsulfonyl)benzo[d]thiazol-2-amine.

- Preparation: Charge a reaction vial with **2-chloro-6-(methylsulfonyl)benzo[d]thiazole** (1.0 equiv) and anhydrous THF (0.2 M concentration).
- Addition: Add the requisite amine (1.2 equiv) followed by

  -diisopropylethylamine (DIPEA, 2.0 equiv).
- Reaction: Heat the mixture to 60 °C for 4–6 hours. Monitor by TLC (Hexane/EtOAc) or LC-MS.[1]
- Workup: Cool to room temperature. Dilute with EtOAc, wash with water (

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) and brine (

).[1]

- Purification: Dry organic layer over

  , concentrate, and purify via flash column chromatography (typically 0-50% EtOAc in Hexanes).

Note: For less nucleophilic anilines, use catalytic acid (AcOH) in EtOH at reflux or microwave irradiation.[1]

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- To cite this document: BenchChem. ["2-Chloro-6-(methylsulfonyl)benzo[d]thiazole" molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1370720/docs#2-chloro-6-methylsulfonyl-benzo-d-thiazole-molecular-structure]

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